

3'-Bromo-5'-chloro-2'-hydroxyacetophenone chemical properties

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Compound of Interest

Compound Name: 3'-Bromo-5'-chloro-2'-hydroxyacetophenone

Cat. No.: B1273138

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An In-depth Technical Guide to **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety information for **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** (CAS No: 59443-15-1). This halogenated aromatic hydroxyl ketone serves as a key intermediate in the synthesis of various biologically active compounds, including chalcones and chroman-4-ones.

Chemical and Physical Properties

3'-Bromo-5'-chloro-2'-hydroxyacetophenone is a light orange crystalline powder.^[1] Its core physical and chemical properties are summarized below, providing essential data for laboratory and research applications.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C₈H₆BrClO₂	[1] [2] [3] [4]
Molecular Weight	249.49 g/mol	[1] [2] [3] [4]
Melting Point	100-103 °C (lit.)	[1] [2] [5]
Boiling Point	297.8 ± 40.0 °C (Predicted)	[1]
Density	1.691 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	8.19 ± 0.23 (Predicted)	[1]
Appearance	Light orange powder to crystal	[1]

| Storage Temperature | 2-8°C |[\[1\]](#) |

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	59443-15-1	[1] [2] [3] [4] [5]
MDL Number	MFCD00857068	[5]
SMILES String	CC(=O)c1cc(Cl)cc(Br)c1O	
InChI	1S/C8H6BrClO2/c1-4(11)6-2-5(10)3-7(9)8(6)12/h2-3,12H,1H3	

| InChI Key | FFAVKFQPEOGJOA-UHFFFAOYSA-N | |

Synthesis and Experimental Protocols

The primary method for synthesizing **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** is through the electrophilic bromination of its precursor, 5-chloro-2-hydroxyacetophenone.[\[2\]](#)[\[3\]](#)

Experimental Protocol: Bromination of 5-chloro-2-hydroxyacetophenone[8]

This protocol details the synthesis of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** from 5-chloro-2-hydroxyacetophenone.

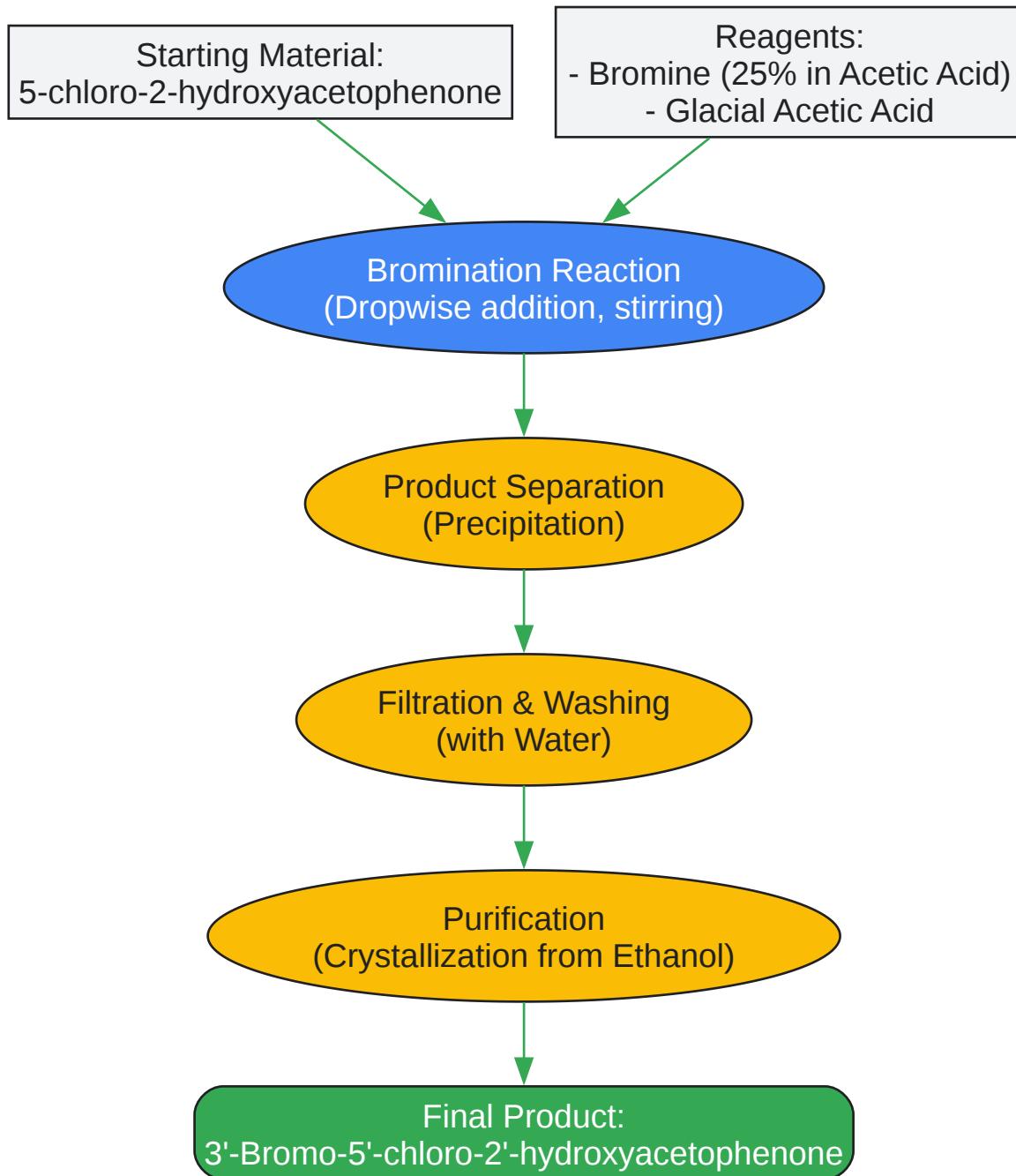
Materials:

- 5-chloro-2-hydroxyacetophenone (0.01 M, 1.70 g)
- Glacial Acetic Acid (10 mL)
- 25% Bromine in Acetic Acid Solution (7 mL)
- Ethanol (for crystallization)
- Water

Procedure:

- Dissolve 5-chloro-2-hydroxyacetophenone (1.70 g) in glacial acetic acid (10 mL) in a suitable reaction vessel.
- With continuous stirring, add the 25% bromine in acetic acid solution (7 mL) dropwise to the mixture.
- Continue stirring the reaction mixture. The product will begin to separate out as a solid as the reaction proceeds to completion.
- Filter the resulting solid product from the reaction mixture.
- Wash the filtered product thoroughly with water to remove any residual acid and impurities.
- Recrystallize the crude product from ethanol to yield purified **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**.

Synthesis of 3'-Bromo-5'-chloro-2'-hydroxyacetophenone



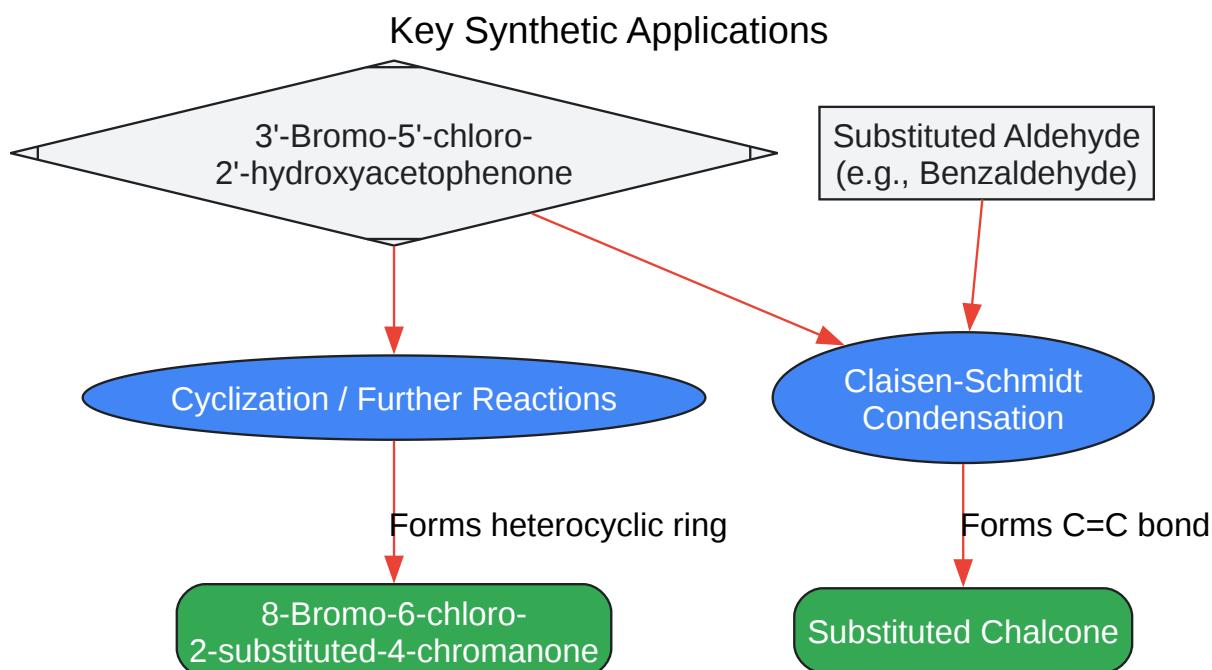
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Synthesis Workflow Diagram

Reactivity and Applications

As a halogenated aromatic hydroxyl ketone, **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** is a versatile intermediate in organic synthesis.^[2] Its primary application lies in the preparation of chalcones and their derivatives, which are known for a wide range of biological activities.

- Chalcone Synthesis: It readily undergoes condensation reactions with various aldehydes (such as anisaldehyde and benzaldehyde) to form the corresponding chalcones.^[6]
- Chromanone Synthesis: It is a key precursor for synthesizing racemates of 8-bromo-6-chloro-2-alkyl substituted chroman-4-ones and other bioactive chromanone derivatives.^[2] These scaffolds are of significant interest in drug discovery.



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Reactivity and Synthetic Pathways

Safety and Handling

Proper handling of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** is crucial to ensure laboratory safety. It is classified as an irritant.

Table 3: GHS Hazard Information

Category	Code	Description	Source
Signal Word	-	Warning	
Hazard Statements	H315	Causes skin irritation	
	H319	Causes serious eye irritation	
	H335	May cause respiratory irritation	
Hazard Classifications	Skin Irrit. 2	Skin Irritant, Category 2	
	Eye Irrit. 2	Eye Irritant, Category 2	
	STOT SE 3	Specific Target Organ Toxicity (Single Exposure), Category 3	

| Target Organs | - | Respiratory system | |

Recommended Personal Protective Equipment (PPE):

- Respiratory Protection: N95 type dust mask
- Hand Protection: Chemical-resistant gloves
- Eye Protection: Safety glasses or goggles

Store in a cool (2-8°C), dry, and well-ventilated area.[\[1\]](#) Keep the container tightly closed.

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